

Application Note: Biosynthesis-Directed Extraction and Purification of 10-Methyltridecanoic Acid

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Compound of Interest

Compound Name: 10-Methyltridecanoic Acid

Cat. No.: B1260040

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Executive Summary

10-Methyltridecanoic acid (10-MTA) is a rare, mid-chain branched fatty acid (BCFA) distinct from the common iso- and anteiso- isomers found in bacterial membranes. Unlike constitutive lipids, 10-MTA is typically a stress-response metabolite or the product of precursor-directed biosynthesis. It plays a critical role in homeoviscous adaptation, allowing bacteria (e.g., *Listeria monocytogenes*) to maintain membrane fluidity at low temperatures (cold stress).^{[1][2]}

This protocol details the induction, extraction, and quantification of 10-MTA. Unlike standard lipid extraction guides, this workflow integrates the upstream metabolic engineering required to generate the target molecule in significant yields (up to 14% of total fatty acids), followed by a rigorous isolation utilizing acid-catalyzed methylation and GC-MS validation.

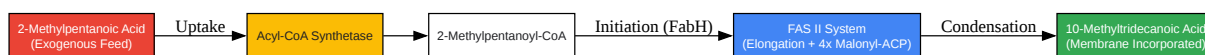
Scientific Mechanism & Biosynthesis

To successfully extract 10-MTA, one must first understand that it is not naturally abundant in standard cultures. It is synthesized when the bacterial fatty acid synthase (FAS II) system utilizes an exogenous "unnatural" primer.

The Precursor-Product Logic

Standard BCFAs (iso-C15, anteiso-C15) are initiated by branched-chain amino acid precursors (Leucine, Isoleucine). 10-MTA is generated by feeding the culture 2-methylpentanoic acid (2-MP).

- Primer: 2-Methylpentanoyl-CoA (derived from exogenous 2-MP).
- Elongation: The FabH enzyme condenses the primer with malonyl-ACP.
- Result: Subsequent elongation cycles (addition of C2 units) push the methyl branch away from the carboxyl head group, resulting in a 13-carbon chain with a methyl group at position 10.



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Figure 1: Precursor-Directed Biosynthesis Pathway. Feeding 2-methylpentanoic acid forces the FAS II machinery to synthesize 10-MTA.

Materials & Reagents

Category	Reagent/Equipment	Grade/Specification
Precursor	2-Methylpentanoic Acid (2-MP)	≥98% Purity (Sigma-Aldrich)
Culture	Brain Heart Infusion (BHI) Broth	Bacteriological Grade
Solvents	Chloroform, Methanol, Hexane	HPLC/Spectrophotometric Grade
Reagents	Hydrochloric Acid (HCl), Sodium Chloride	ACS Reagent
Standards	Methyl tridecanoate (C13:0)	External Std for retention indexing
Internal Std	Heptadecanoic Acid (C17:0)	Odd-chain, non-native to target strain
Equipment	GC-MS (Agilent 7890/5975 or equiv)	Column: DB-5ms or HP-5ms (30m)

Experimental Protocol

Phase 1: Culture & Metabolic Induction

Objective: Maximize 10-MTA yield by combining precursor feeding with cold stress.

- Inoculation: Inoculate *Listeria monocytogenes* (strain 10403S or MOR401) or a suitable *Streptomyces* host into 50 mL BHI broth.
- Precursor Addition: Supplement the media with 2-methylpentanoic acid to a final concentration of 1.0 mM to 10 mM.
 - Note: Higher concentrations (>10 mM) may inhibit growth. Start with 1 mM for sensitive strains.
- Cold Shock Induction: Incubate cultures at 10°C to 15°C with shaking (200 rpm).
 - Mechanism:[\[3\]](#)[\[4\]](#) Low temperature triggers the bacterium to incorporate lower-melting-point lipids (like 10-MTA) to maintain membrane fluidity. This synergizes with the precursor

feeding to boost yields from <1% to >14%.

- Harvest: Collect cells at late exponential phase ($OD_{600} \approx 0.8\text{--}1.0$) by centrifugation ($4,000 \times g$, 10 min, 4°C). Wash pellets twice with phosphate-buffered saline (PBS) to remove residual extracellular 2-MP.

Phase 2: Lipid Extraction (Modified Bligh & Dyer)

Objective: Extract total lipids including membrane-bound 10-MTA.

- Lysis: Resuspend cell pellet in 1 mL PBS. Transfer to a glass tube (Teflon-lined cap).
- Monophase Formation: Add 3.75 mL of Chloroform:Methanol (1:2 v/v).
 - Critical Step: Vortex vigorously for 10 minutes. For Gram-positive bacteria, sonication (3 x 30 sec pulses) is recommended to disrupt the thick peptidoglycan layer.
- Phase Separation: Add 1.25 mL Chloroform and 1.25 mL 1M NaCl.
- Centrifugation: Centrifuge at $1,000 \times g$ for 5 minutes.
- Collection: Recover the lower organic phase (Chloroform layer) containing the lipids.
- Drying: Evaporate the solvent under a gentle stream of Nitrogen (N_2) gas at 30°C .

Phase 3: Derivatization (Acid-Catalyzed Methylation)

Objective: Convert 10-MTA into its volatile methyl ester (FAME) for GC-MS analysis. Acid catalysis is required to transesterify membrane phospholipids.

- Reconstitution: Dissolve dried lipid residue in 0.5 mL Toluene.
- Acidification: Add 1 mL of 5% HCl in Methanol (freshly prepared) or commercially available 1.25 M HCl-MeOH.
- Reaction: Seal tube tightly and incubate at 80°C for 1 hour.
- Extraction of FAMES:

- Cool to room temperature.[3]
- Add 1 mL Hexane and 1 mL Water.
- Vortex and centrifuge.
- Collect the upper Hexane layer (contains 10-MTA methyl ester).
- Filtration: Pass the hexane extract through a small bed of anhydrous sodium sulfate (Na_2SO_4) to remove moisture.

Analysis & Validation (GC-MS)

Instrument Parameters

- Column: DB-5ms (5%-phenyl-methylpolysiloxane), 30m × 0.25mm × 0.25 μm .
- Carrier Gas: Helium at 1 mL/min (constant flow).
- Temperature Program:
 - Initial: 50°C (hold 1 min).
 - Ramp 1: 25°C/min to 150°C.
 - Ramp 2: 2°C/min to 240°C (This slow ramp is critical for separating branched isomers).
 - Hold: 240°C for 5 min.

Identification Logic

10-MTA methyl ester is an "unnatural" isomer and may not exist in standard libraries (NIST). Identification relies on Equivalent Chain Length (ECL) and Mass Spectral Fragmentation.

- Retention Time: 10-MTA elutes between straight-chain C13:0 and C14:0 esters, typically eluting slightly earlier than the iso-C14 isomer.
- Mass Spectrum Diagnostic:
 - Molecular Ion: m/z 242 (for Methyl 10-methyltridecanoate, $\text{C}_{15}\text{H}_{30}\text{O}_2$).

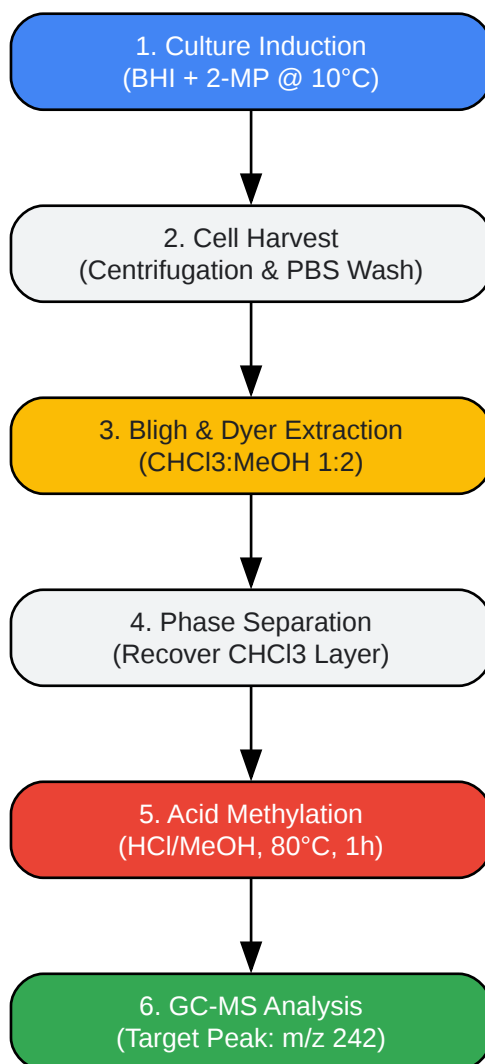
- McLafferty Rearrangement: Look for the m/z 74 base peak (characteristic of methyl esters).
- Branch Point Cleavage: Mid-chain methyl branching often perturbs the standard fragmentation pattern. Look for enhanced fragments corresponding to cleavage adjacent to the methyl group (C-10).

Quantitative Data Summary (Example)

Fatty Acid Species	Retention Time (min)*	Control Yield (%)	2-MP Induced Yield (%)
i-C15:0 (Native)	14.2	45.0%	5.4%
α-C15:0 (Native)	14.5	35.0%	1.8%
10-Methyltridecanoic (Target)	12.8	< 1.0%	14.4%
n-C14:0	13.1	2.0%	2.5%

*Retention times are illustrative for a DB-5ms column and must be calibrated with internal standards.

Workflow Diagram



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Figure 2: End-to-End Extraction Workflow. From metabolic induction to analytical confirmation.

References

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